

Technical Support Center: Unambiguous Spectroscopic Identification of Isothiazol-4-ol

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Compound of Interest

Compound Name: *Isothiazol-4-ol*

Cat. No.: *B13557533*

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Welcome to the advanced technical support center for the spectroscopic characterization of **Isothiazol-4-ol** and its derivatives. As a Senior Application Scientist, I have designed this guide to help researchers, scientists, and drug development professionals navigate the unique analytical challenges presented by this heterocycle.

The isothiazole ring is a highly electron-deficient system, and the introduction of a hydroxyl group at the C-4 position introduces complex keto-enol tautomerism and heavy-atom shielding effects. This guide bypasses generic advice to focus on the causality behind spectral anomalies and provides self-validating protocols to ensure absolute confidence in your structural elucidation.

I. Frequently Asked Questions (Troubleshooting Anomalies)

Q1: Why does my ^1H NMR spectrum show missing or highly broadened hydroxyl signals, and how do I fix it?

Causality: Hydroxyl protons in **isothiazol-4-ol** undergo rapid intermolecular chemical exchange, which broadens the signal into the baseline. Furthermore, keto-enol tautomerism

can shift the equilibrium toward the isothiazol-4-one form depending on the solvent's dielectric constant and hydrogen-bonding capacity. **Solution & Validation:** Do not use standard CDCl_3 . Instead, use rigorously dried DMSO-d_6 . DMSO acts as a strong hydrogen-bond acceptor, locking the tautomeric equilibrium toward the enol (OH) form and slowing the proton exchange rate. This yields a sharp singlet (typically around δ 9.5 – 10.5 ppm). **Self-Validation:** Perform a D_2O shake experiment directly in the NMR tube; the sharp singlet must disappear entirely to confirm it is an exchangeable proton rather than a downfield aromatic impurity.

Q2: How do I unambiguously assign the C-3, C-4, and C-5 carbons in ^{13}C NMR given their proximity to heteroatoms?

Causality: The isothiazole ring exhibits a unique electronic distribution. The C-4 chemical shift in the parent isothiazole is highly sensitive to substitution, and the introduction of a hydroxyl group drastically alters the local electronic environment via resonance and inductive effects (1[1]). **Solution & Validation:** 1D ^{13}C NMR is insufficient. You must run a 2D HMBC (Heteronuclear Multiple Bond Correlation) experiment. In complex isothiazole systems, 2D NMR techniques are essential for determining regiochemistry (2[2]). The C-5 proton will show a strong $^3\text{J}_{\text{CH}}$ coupling to C-3 and a $^2\text{J}_{\text{CH}}$ coupling to C-4.

Q3: My FT-IR spectrum lacks a sharp O-H stretch at 3300 cm^{-1} but shows a strong band at 1660 cm^{-1} . Did my synthesis fail?

Causality: Not necessarily. In solid-state preparations (KBr pellet) or neat films, **isothiazol-4-ol** derivatives often exist predominantly in the keto tautomer (isothiazol-4-one) due to intermolecular hydrogen bonding and crystal packing forces. The 1660 cm^{-1} band corresponds to the $\text{C}=\text{O}$ stretch of this keto form. **Solution & Validation:** To validate that your compound is indeed the target, acquire the IR spectrum in a dilute non-polar solution (e.g., CCl_4 or CHCl_3). In dilute solutions, intermolecular interactions are disrupted, shifting the equilibrium back to the enol form and revealing the characteristic free O-H stretch ($\sim 3550\text{ cm}^{-1}$).

Q4: What is the recommended mass spectrometry workflow for these compounds?

Causality: Isothiazoles can undergo complex fragmentation pathways under hard ionization, including the rapid extrusion of sulfur or HCN, making standard Electron Ionization (EI) spectra difficult to interpret for molecular ion confirmation. Derivatives of **isothiazol-4-ol** often require careful analytical strategies to prevent degradation during analysis (3[3]). Solution & Validation: Utilize Electrospray Ionization High-Resolution Mass Spectrometry (ESI-HRMS) in positive ion mode. This soft ionization technique preserves the pseudo-molecular ion $[M+H]^+$, allowing for exact mass determination without destructive fragmentation.

II. Self-Validating Experimental Protocols

To ensure absolute scientific integrity, follow this step-by-step methodology for the structural elucidation of synthesized **isothiazol-4-ol**.

Step 1: Sample Preparation & Tautomeric Control

- Purify the sample via flash chromatography or recrystallization to >95% purity.
- Split the sample into two aliquots: one for polar aprotic analysis (DMSO- d_6) and one for non-polar analysis ($CDCl_3$ or CCl_4).
- Causality Check: Ensure all solvents are stored over molecular sieves. Trace water will obscure the hydroxyl region and catalyze keto-enol tautomerization.

Step 2: NMR Acquisition (The HMBC Anchor Method)

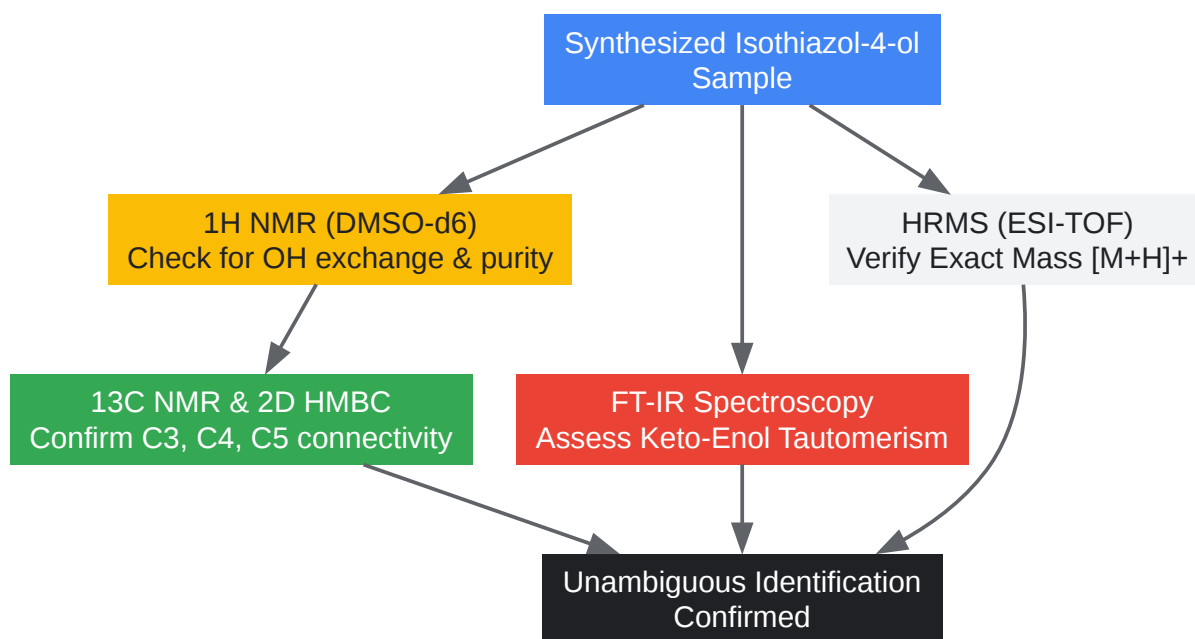
- Acquire a standard 1H NMR (400 MHz or higher) in DMSO- d_6 . Locate the C-3 and C-5 protons (typically between δ 8.0 – 9.0 ppm).
- Acquire a $^{13}C\{^1H\}$ NMR spectrum (1024 scans minimum due to quaternary C-4 relaxation times).
- Run an HMBC experiment optimized for long-range couplings (typically 8 Hz).
- Validation: Anchor your assignment on the C-5 proton. Trace the cross-peaks to identify C-4 (oxygen-bearing, ~145-155 ppm) and C-3 (~140-150 ppm).

Step 3: Orthogonal Verification via FT-IR

- Prepare a 0.01 M solution of the compound in anhydrous CHCl_3 .
- Inject into a liquid IR cell (NaCl or KBr windows).
- Scan from 4000 to 400 cm^{-1} .
- Validation: Confirm the presence of a sharp peak $>3500 \text{ cm}^{-1}$ (free OH) and the absence of a dominant 1660 cm^{-1} (C=O) peak, proving the enol form is intact in solution.

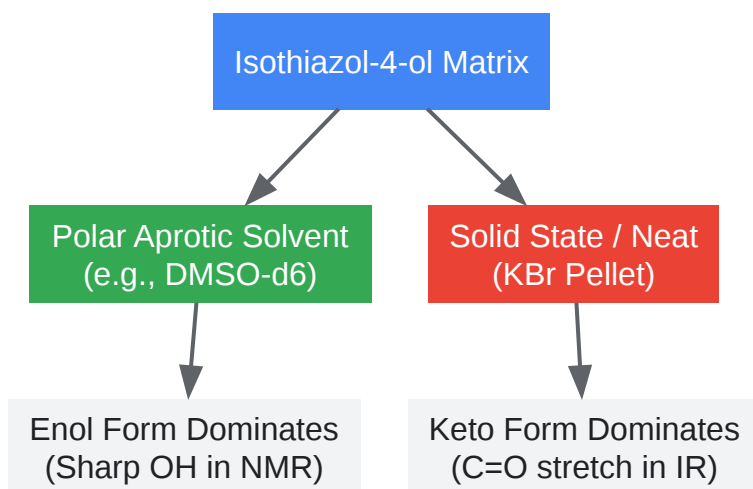
III. Logical Workflows & Visualizations

The following diagrams map the logical relationships and experimental workflows required for unambiguous identification.



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Fig 1. Multi-modal spectroscopic workflow for the unambiguous identification of **Isothiazol-4-ol**.



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Fig 2. Environmental dependence of **Isothiazol-4-ol** keto-enol tautomerism during analysis.

IV. Quantitative Data Reference Tables

Use these consolidated tables to benchmark your experimental data against established spectroscopic norms for the isothiazole scaffold.

Table 1: Diagnostic FT-IR & ¹H NMR Markers for Tautomeric States

Spectroscopic Marker	Isothiazol-4-ol (Enol Form)	Isothiazol-4-one (Keto Form)	Diagnostic Causality
FT-IR (O-H Stretch)	~3550 cm ⁻¹ (Sharp, dilute sol.)	Absent	Disruption of H-bonding in dilute non-polar solvents.
FT-IR (C=O Stretch)	Absent	~1650 - 1680 cm ⁻¹ (Strong)	Dominates in solid-state (KBr) due to crystal packing.
¹ H NMR (Hydroxyl)	δ 9.5 - 10.5 ppm (Singlet)	Absent	Stabilized by DMSO-d ₆ hydrogen-bond acceptance.
¹ H NMR (Ring Protons)	δ 8.0 - 9.0 ppm (Aromatic)	δ 3.5 - 4.5 ppm (Aliphatic CH ₂)	Loss of aromaticity in the keto form shifts protons upfield.

Table 2: Typical ¹³C NMR Chemical Shifts (ppm)

Carbon Position	Parent Isothiazole	Isothiazol-4-ol (Typical Range)	Shift Causality / HMBC Correlation
C-3	157.0 ppm	140.0 - 150.0 ppm	Deshielded by adjacent N; shows ³ J _{CH} to H-5.
C-4	123.4 ppm	145.0 - 155.0 ppm	Strongly deshielded by direct attachment to the electronegative Oxygen.
C-5	147.8 ppm	130.0 - 140.0 ppm	Deshielded by adjacent S; shows ² J _{CH} to H-4 (if present).

V. References

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